

A Technical Guide to Ecamsule Disodium: Mechanism and Efficacy in UVA Protection

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ecamsule disodium*

Cat. No.: *B15601963*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ultraviolet A (UVA) radiation, comprising 95% of the UV light reaching the Earth's surface, penetrates deep into the human dermis. It is a primary driver of photoaging, characterized by wrinkling and loss of skin elasticity, and contributes to photocarcinogenesis and various photodermatoses.[1][2] The development of effective, photostable UVA filters is therefore critical for comprehensive skin protection. Ecamsule, known by its INCI name Terephthalylidene Dicamphor Sulfonic Acid and trade name Mexoryl™ SX, is a water-soluble, organic UVA filter developed and patented by L'Oréal in 1982.[3][4] It is a benzylidene camphor derivative recognized for its exceptional photostability and efficacy in the short-wave UVA range.[1][5] This technical guide provides an in-depth analysis of ecamsule's mechanism of action, summarizes key quantitative data from efficacy studies, and details the experimental protocols used for its evaluation.

Physicochemical Properties and Mechanism of Action

Ecamsule is an organic compound specifically engineered to absorb UVA radiation and dissipate the energy in a harmless manner.[6] Its chemical structure and properties are optimized for high-performance sun care formulations.

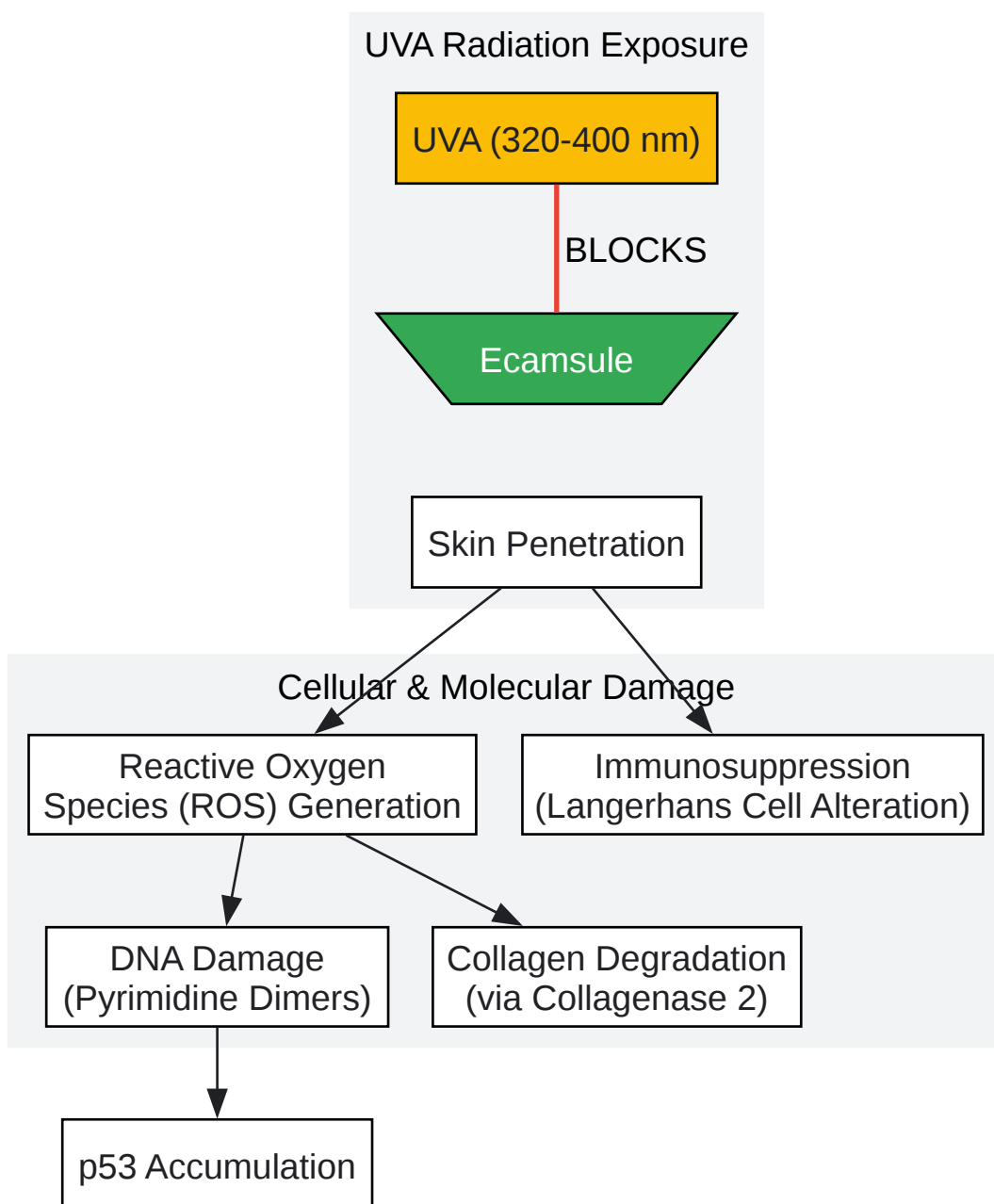
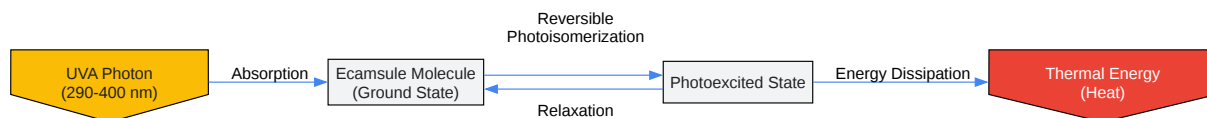
Property	Value	Reference
INCI Name	Terephthalylidene Dicamphor Sulfonic Acid	[1][7]
CAS Number	92761-26-7	[1][7]
Chemical Formula	C ₂₈ H ₃₄ O ₈ S ₂	[1]
Molar Mass	562.69 g·mol ⁻¹	[1]
UV Absorption Range	290–400 nm	[1][8][9]
Peak Absorbance (λ _{max})	345 nm	[1][5][8][9]
Solubility	Water-soluble (as a neutralized salt)	[1][4][7]

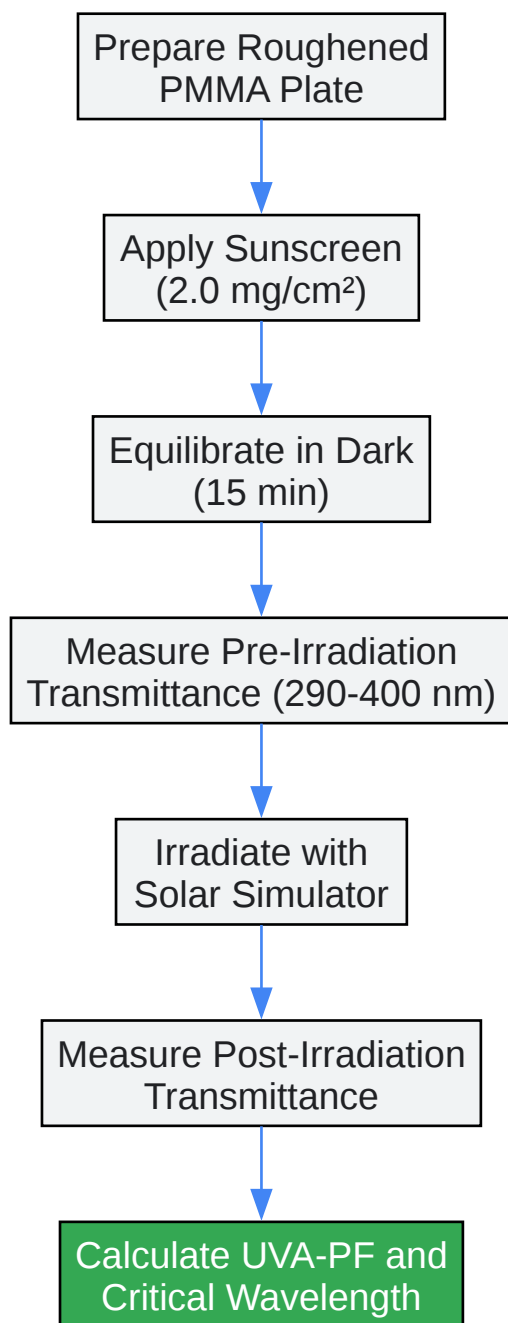
UVA Absorption and Energy Dissipation

Ecamsule's primary function is to absorb photons of UVA light before they can penetrate the skin and damage cellular components.[1] The mechanism involves a multi-step photochemical process:

- **UV Absorption:** The molecule absorbs high-energy UVA photons, particularly in the 290-400 nm range.[1][5]
- **Photoisomerization and Photoexcitation:** Upon absorbing UV energy, ecamsule undergoes a reversible photoisomerization, followed by photoexcitation to a higher energy state.[1][10]
- **Energy Dissipation:** The molecule rapidly returns to its ground state by releasing the absorbed energy as harmless thermal energy (heat).[1][6][10]

This efficient cycle allows a single ecamsule molecule to absorb and dissipate UV energy repeatedly without significant degradation, which is the basis of its photostability.[1][6]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ecamsule - Wikipedia [en.wikipedia.org]
- 2. Sunscreens containing the broad-spectrum UVA absorber, Mexoryl SX, prevent the cutaneous detrimental effects of UV exposure: a review of clinical study results - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Terephthalylidene dicamphor sulfonic acid [lesielle.com]
- 4. inside-our-products.loreal.com [inside-our-products.loreal.com]
- 5. Buy Ecamsule | 92761-26-7 [smolecule.com]
- 6. What is the mechanism of Ecamsule? [synapse.patsnap.com]
- 7. Terephthalylidene Dicamphor Sulfonic Acid (Explained + Products) [incidecoder.com]
- 8. Ecamsule | C₂₈H₃₄O₈S₂ | CID 146382 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. grokipedia.com [grokipedia.com]
- 10. What is Terephthalylidene Dicamphor Sulfonic Acid?_Chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [A Technical Guide to Ecamsule Disodium: Mechanism and Efficacy in UVA Protection]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15601963#ecamsule-disodium-s-role-in-uva-protection]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com